Application Note: High-Sensitivity LC-MS/MS Profiling of Desmethylfluvoxamine in Biological Matrices

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Compound of Interest

Compound Name:	*Desmethylfluvoxamine*
Cat. No.:	*B1251597*

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Executive Summary

This application note details the development and validation of a quantitative LC-MS/MS method for **Desmethylfluvoxamine**, the primary pharmacologically active metabolite of the SSRI Fluvoxamine. While the parent compound is well-characterized, the metabolite presents distinct analytical challenges due to its increased polarity and potential for matrix interference in the early-eluting chromatographic region.

This protocol shifts beyond standard "dilute-and-shoot" methodologies, advocating for a Liquid-Liquid Extraction (LLE) approach to minimize phospholipid suppression—a critical factor when quantifying low-level metabolites in complex matrices like plasma or urine.[1]

Analyte Profile & Physicochemical Logic[2][3][4]

Understanding the chemical shift from parent to metabolite is the foundation of this method. **Desmethylfluvoxamine** results from the N-demethylation of Fluvoxamine.[1]

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Property	Fluvoxamine (Parent)	Desmethylfluvoxamine (Metabolite)	Analytical Impact
Molecular Weight	318.33 g/mol	304.31 g/mol	Mass shift of -14 Da (Loss of).[1]
LogP (Lipophilicity)	~3.0 - 3.2	~2.5 - 2.8 (Estimated)	Metabolite is more polar; elutes earlier on Reverse Phase (C18).[1]
pKa (Basic Amine)	~8.7	~9.0	Both are positively charged at acidic pH (Mobile Phase).[1]
Key Functional Group	Secondary Amine	Primary Amine	Primary amines can exhibit peak tailing due to silanol interactions if not capped.[1]

Critical Insight: Because **Desmethylfluvoxamine** is more polar, it risks co-eluting with endogenous matrix components (lysophospholipids) that often elute early in the run.[1] This necessitates a chromatographic gradient that retains the metabolite long enough to clear the "void volume" suppression zone.

Method Development Strategy

Mass Spectrometry (MS/MS) Optimization

Ionization Mode: Electrospray Ionization (ESI) in Positive Mode is mandatory due to the basic amine tail.[1]

MRM Transitions: The fragmentation pattern typically involves the cleavage of the amino-ether side chain.

- Precursor Ion:

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305.1

- Quantifier Ion:

  71.1 (Amine fragment, high intensity).[1]

- Qualifier Ion:

  44.1 or

  160.0 (Trifluoromethyl-phenyl moiety).[1]

Note: While m/z 71 is intense, it is a low-mass fragment and can be noisy.[1] If background is high, optimize for the m/z 160 transition, even if absolute intensity is lower, as Signal-to-Noise (S/N) may be superior.

Chromatographic Conditions

- Column: A standard C18 is sufficient, but a Biphenyl phase (e.g., Kinetex Biphenyl or Restek Raptor) provides superior selectivity for the aromatic trifluoromethyl group, enhancing separation from isobaric interferences.

- Mobile Phase:

  - A: 0.1% Formic Acid in Water (Protonation source).[1]

  - B: 0.1% Formic Acid in Acetonitrile (Organic modifier).[1]

  - Why Acetonitrile? Methanol often creates higher backpressure and can broaden peaks for amines compared to ACN.[1]

Sample Preparation: The LLE Advantage

While Protein Precipitation (PPT) is faster, it leaves phospholipids in the sample. For a metabolite method where sensitivity is key, Liquid-Liquid Extraction (LLE) is the gold standard.[1]

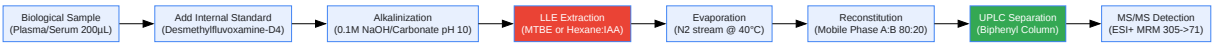
- Solvent: Hexane:Isoamyl Alcohol (98:[1]2) or MTBE.[1]

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- Mechanism: At alkaline pH (pH > 10), the amine is deprotonated (neutral) and partitions into the organic layer, leaving salts and phospholipids in the aqueous phase.

Visual Workflows

Diagram 1: Analytical Workflow (Sample to Data)



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Caption: Step-by-step analytical workflow emphasizing the critical LLE extraction and UPLC separation stages.

Detailed Experimental Protocol

Reagents & Materials

- Reference Standard: **Desmethylfluvoxamine** Maleate (>98% purity).[1]
- Internal Standard (IS): **Desmethylfluvoxamine**-D4 (Preferred) or Fluvoxamine-D4.[1]
- Matrix: Drug-free human plasma (K2EDTA).[1]
- Extraction Solvent: Methyl tert-butyl ether (MTBE).[1]

Step-by-Step Procedure

- Standard Preparation:
  - Prepare Stock Solution (1 mg/mL in Methanol).
  - Prepare Working Solutions (10 ng/mL to 1000 ng/mL in Water:Methanol 50:50).[1]
- Sample Pre-treatment:
  - Aliquot 200 µL of plasma into a 1.5 mL Eppendorf tube.

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- Add 20 µL of IS working solution (500 ng/mL).[1]
- Add 200 µL of 0.1 M Sodium Carbonate buffer (pH ~10). Crucial: This ensures the amine is neutral.

- Extraction (LLE):
  - Add 1.0 mL of MTBE.[1]
  - Vortex vigorously for 5 minutes.
  - Centrifuge at 10,000 rpm for 5 minutes to separate phases.
- Concentration:
  - Transfer 800 µL of the upper organic layer to a clean glass tube.
  - Evaporate to dryness under Nitrogen at 40°C.[1]
- Reconstitution:
  - Reconstitute in 100 µL of Mobile Phase (80% A / 20% B).
  - Vortex and transfer to autosampler vial.[1]

Instrumental Parameters

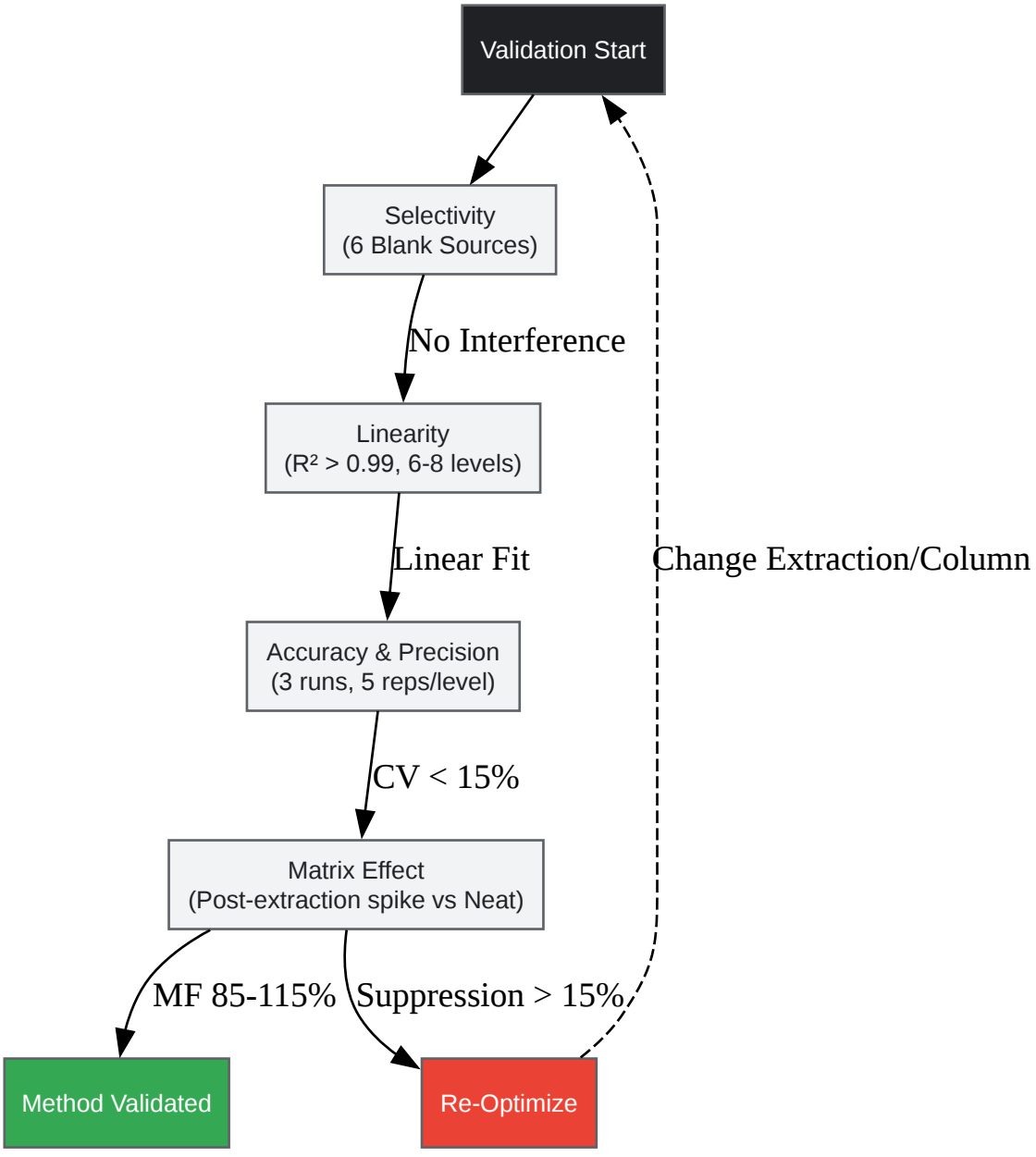
Parameter	Setting
System	Agilent 6400 Series or Sciex Triple Quad 5500+
Column	Kinetex Biphenyl, 2.1 x 50 mm, 1.7 µm
Flow Rate	0.4 mL/min
Injection Vol	5.0 µL
Gradient	0-0.5 min: 10% B (Hold) 0.5-3.0 min: 10% -> 90% B 3.0-4.0 min: 90% B (Wash) 4.0-4.1 min: 10% B (Re-equilibrate)
Run Time	5.5 Minutes

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Validation Framework (FDA/ICH M10 Compliance)

To ensure this method is regulatory-ready, the following parameters must be validated.

Diagram 2: Validation Logic Tree



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Caption: Decision logic for validating the bioanalytical method according to FDA/ICH guidelines.

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Key Acceptance Criteria:

- Linearity:

  .[1] Weighting

  is recommended to prioritize accuracy at the LLOQ.[1]

- Accuracy/Precision: Mean concentration within ±15% of nominal (±20% at LLOQ). CV% < 15%.[1][2][3]

- Matrix Effect: The Matrix Factor (MF) should be calculated. If MF < 0.85 (Suppression) or > 1.15 (Enhancement), consider switching to Deuterated IS (**Desmethylfluvoxamine**-D4) to compensate.[1]

Troubleshooting & Expert Tips

- Issue: Peak Tailing.
  - Cause: Interaction between the primary amine of **Desmethylfluvoxamine** and residual silanols on the column.
  - Fix: Ensure the column is "end-capped."[1] Add 5mM Ammonium Formate to the mobile phase to compete for silanol sites.
- Issue: Carryover.
  - Cause: Lipophilic stickiness of the drug to the injector needle.
  - Fix: Use a strong needle wash: Acetonitrile:Isopropanol:Water:Formic Acid (40:40:20:0.1). [1]
- Issue: Low Sensitivity.
  - Cause: Poor extraction efficiency.[1]
  - Fix: Verify the pH of the buffer in step 2. If pH < 9, the amine remains charged and won't extract into MTBE.

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